

physicochemical properties of sodium ethyl 3-oxobutanoate

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Compound of Interest

Compound Name: sodium;ethyl 3-oxobutanoate

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An In-depth Technical Guide to the Physicochemical Properties of Sodium Ethyl 3-Oxobutanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of sodium ethyl 3-oxobutanoate, also known as sodium ethyl acetoacetate. This compound is a significant intermediate in organic synthesis, valued for its role in forming carbon-carbon bonds and its utility in the production of a wide array of pharmaceuticals, dyes, and fragrances. Understanding its fundamental properties is critical for its effective application in research and development.

Core Physicochemical Properties

Sodium ethyl 3-oxobutanoate is the sodium salt of ethyl 3-oxobutanoate. The parent β -keto ester exhibits keto-enol tautomerism, and the sodium salt predominantly exists as the sodium enolate. This structure is key to its reactivity as a nucleophile in various chemical syntheses.

Quantitative Data Summary

The essential physicochemical data for sodium ethyl 3-oxobutanoate are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C ₆ H ₉ NaO ₃	[1]
Molecular Weight	152.12 g/mol	[2][3][4]
Appearance	White to pale yellow crystalline solid, powder, or liquid	[1][2][3][5][6]
Melting Point	168 °C (decomposes)	[2][3][5][7][8][9]
Boiling Point	140-145 °C at 0.4 Torr (decomposes at atmospheric pressure)	[2]
Density	1.020 - 1.107 g/cm ³ (estimate)	[2][3][5][7][10]
Solubility	Freely soluble in water (≥50 g/100 mL); Soluble in ethanol (15 g/100 mL)	[1][7]
pKa (of parent ester)	~10.2 - 11.0 (for the active methylene protons)	

Experimental Protocols

Detailed methodologies are crucial for the replication of scientific findings and for ensuring consistency in material quality. The following sections describe the protocols for the synthesis of sodium ethyl 3-oxobutanoate and the general methods for determining its key physicochemical properties.

Synthesis of Sodium Ethyl 3-Oxobutanoate

The most common laboratory-scale synthesis involves the deprotonation of the parent ester, ethyl 3-oxobutanoate (ethyl acetoacetate), using a strong sodium base, such as sodium ethoxide.

Objective: To prepare the sodium salt of ethyl 3-oxobutanoate via acid-base reaction.

Materials:

- Ethyl 3-oxobutanoate (ethyl acetoacetate)
- Absolute ethanol
- Sodium metal
- Anhydrous diethyl ether
- Reaction flask with a reflux condenser and drying tube
- Magnetic stirrer
- Cooling bath

Procedure:

- **Preparation of Sodium Ethoxide:** In a flame-dried reaction flask under an inert atmosphere (e.g., argon or nitrogen), clean sodium metal is dissolved in absolute ethanol to generate a solution of sodium ethoxide. This reaction is exothermic and should be performed with cooling.
- **Reaction:** The solution of sodium ethoxide is cooled in an ice bath. Ethyl 3-oxobutanoate is then added dropwise to the stirred solution.
- **Precipitation:** The formation of the sodium salt, which is less soluble in the reaction medium, results in its precipitation. Anhydrous diethyl ether can be added to facilitate complete precipitation.
- **Isolation:** The resulting solid precipitate is collected by filtration.
- **Purification:** The collected solid is washed with anhydrous diethyl ether to remove any unreacted starting materials and residual ethanol.
- **Drying:** The final product, sodium ethyl 3-oxobutanoate, is dried under vacuum to yield a fine, typically white to off-white, powder.

Determination of Physicochemical Properties

Melting Point Determination: The melting point is determined using a capillary melting point apparatus. A small, dry sample of the crystalline solid is packed into a capillary tube, which is then placed in the apparatus. The temperature is gradually increased, and the range from the temperature at which the substance begins to melt to the temperature at which it is completely liquid is recorded. For sodium ethyl 3-oxobutanoate, the decomposition point is noted as the substance degrades upon melting.^{[2][3][5][7][8][9]}

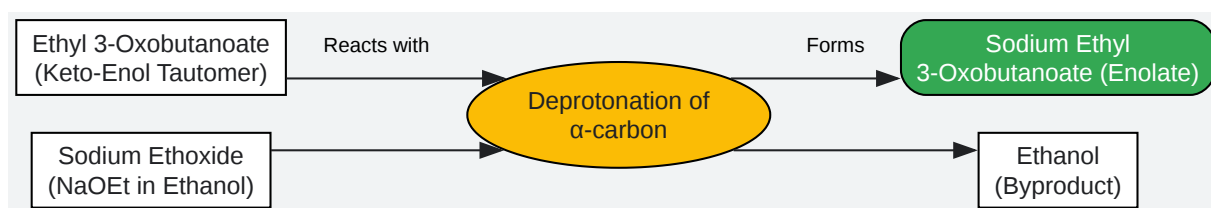
Boiling Point Determination under Reduced Pressure: Due to its decomposition at atmospheric pressure, the boiling point is determined under vacuum. The sample is placed in a distillation flask connected to a vacuum pump and a manometer. The pressure is reduced to a stable value (e.g., 0.4 Torr), and the sample is heated.^[2] The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that specific pressure.

Density Measurement: The density of the material can be determined using a pycnometer. The weight of the empty pycnometer is measured, followed by the weight of the pycnometer filled with the substance. The volume of the substance is determined by the known volume of the pycnometer. The density is then calculated as mass divided by volume.

Solubility Assessment: A qualitative and quantitative assessment of solubility is performed by adding a known mass of the solute (sodium ethyl 3-oxobutanoate) to a known volume of a solvent (e.g., water, ethanol, chloroform) at a specific temperature. The mixture is stirred, and the point at which no more solute dissolves is observed to determine the saturation concentration. For a substance "freely soluble" in water, this means a significant amount can be dissolved.^{[1][7]}

Visualized Workflow: Synthesis of Sodium Ethyl 3-Oxobutanoate

The following diagram illustrates the chemical logic for the synthesis of sodium ethyl 3-oxobutanoate from its parent ester.



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Caption: Synthesis of sodium ethyl 3-oxobutanoate via deprotonation.

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